

Application Notes & Protocols for the Comprehensive Characterization of Methyl 3-(acetyloxy)benzoate

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Compound of Interest

Compound Name: Methyl 3-(acetyloxy)benzoate

CAS No.: 24781-23-5

Cat. No.: B1606867

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Abstract

This technical guide provides a suite of detailed analytical protocols for the robust characterization of **Methyl 3-(acetyloxy)benzoate** (also known as Methyl 3-acetoxybenzoate). Designed for researchers, scientists, and professionals in drug development and quality control, this document outlines the application of fundamental analytical techniques, including spectroscopy (NMR, IR), chromatography (HPLC, GC), and mass spectrometry. The methodologies are presented with an emphasis on the rationale behind experimental choices, ensuring scientific integrity and the generation of reliable, reproducible data.

Introduction to Methyl 3-(acetyloxy)benzoate

Methyl 3-(acetyloxy)benzoate is an organic compound that serves as a key intermediate in the synthesis of various pharmaceutical and chemical entities. Its purity and structural integrity are paramount to the quality and efficacy of the final products. Therefore, a multi-faceted analytical approach is essential for its unambiguous identification, purity assessment, and the

elucidation of its physicochemical properties. This guide provides the foundational methods to achieve a comprehensive characterization.

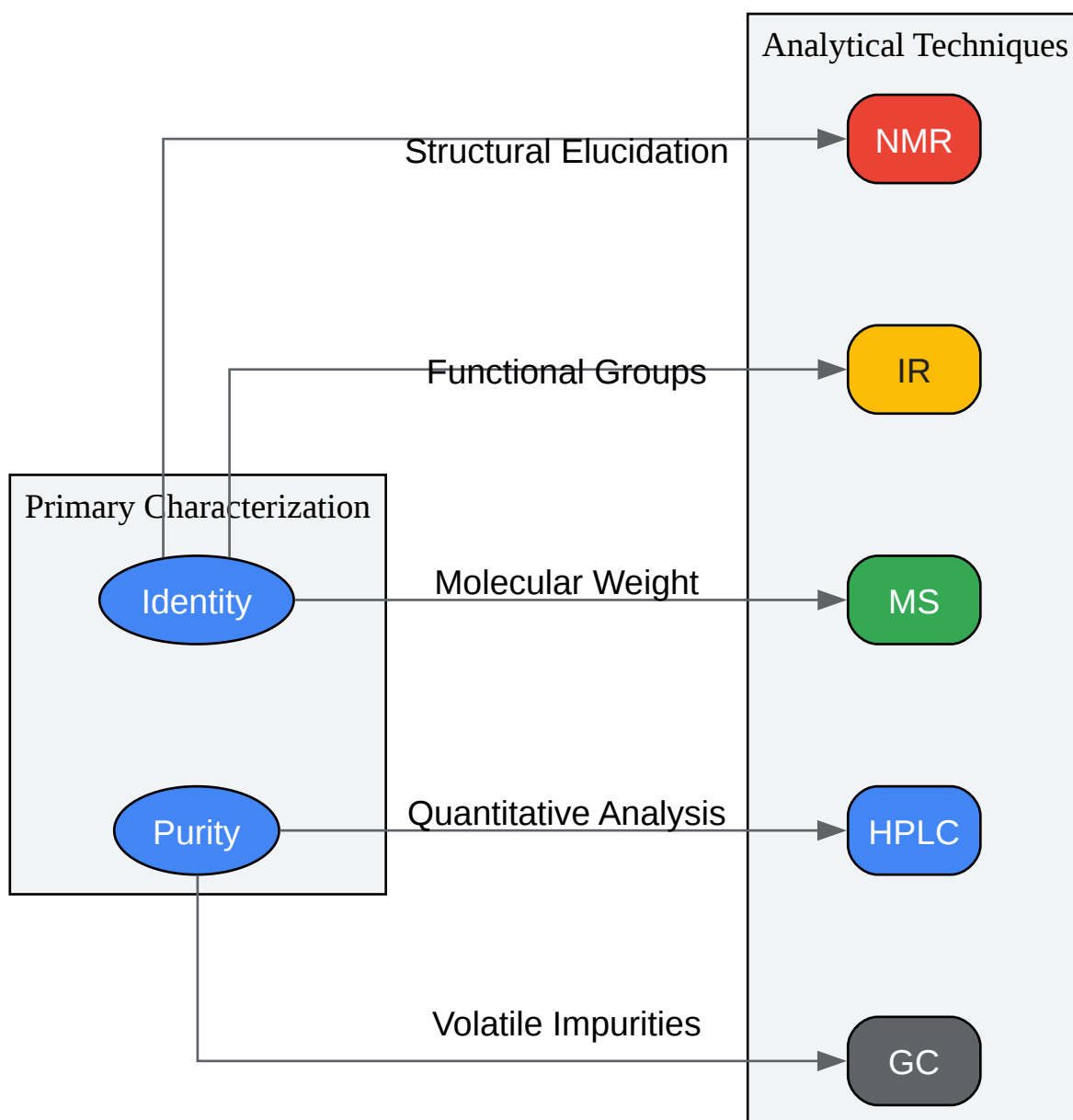
Physicochemical Properties

A thorough understanding of the physical and chemical properties of **Methyl 3-(acetyloxy)benzoate** is fundamental to the selection and optimization of appropriate analytical methods.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₄	PubChem[1]
Molecular Weight	194.18 g/mol	PubChem[1]
CAS Number	24781-23-5	PubChem[1]
IUPAC Name	methyl 3-acetyloxybenzoate	PubChem[1]
Calculated LogP	1.6	PubChem[1]
Calculated Boiling Point	612.44 K	Cheméo[2]
Calculated Melting Point	385.72 K	Cheméo[2]

Analytical Characterization Workflow

The comprehensive characterization of **Methyl 3-(acetyloxy)benzoate** involves a logical sequence of analytical techniques to confirm its identity, purity, and stability.



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Caption: Workflow for the characterization of **Methyl 3-(acetyloxy)benzoate**.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation of **Methyl 3-(acetyloxy)benzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Protocol for ^1H and ^{13}C NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **Methyl 3-(acetyloxy)benzoate** in approximately 0.7 mL of deuterated chloroform (CDCl_3). The choice of CDCl_3 is due to its excellent solubilizing properties for many organic compounds and its distinct solvent peak that does not typically interfere with the analyte signals.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence.
- Data Interpretation:
 - Expected ^1H NMR Chemical Shifts (δ , ppm):
 - ~2.3 ppm (singlet, 3H, $-\text{OCOCH}_3$)
 - ~3.9 ppm (singlet, 3H, $-\text{COOCH}_3$)
 - ~7.2-7.9 ppm (multiplets, 4H, aromatic protons)
 - Expected ^{13}C NMR Chemical Shifts (δ , ppm):
 - ~21 ppm ($-\text{OCOCH}_3$)
 - ~52 ppm ($-\text{COOCH}_3$)
 - ~122-134 ppm (aromatic carbons)
 - ~151 ppm ($\text{C}-\text{OCOCH}_3$)

- ~165 ppm (-COOCH₃)
- ~169 ppm (-OCOCH₃)

The interpretation of the spectra should be consistent with the structure of **Methyl 3-(acetyloxy)benzoate**. For comparison, the spectral data of related benzoate compounds can be consulted.^[3]^[4]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique to identify the functional groups present in the molecule.

Protocol for Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- Sample Preparation: Place a small amount of the solid **Methyl 3-(acetyloxy)benzoate** directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect the spectrum over the range of 4000-400 cm⁻¹.
- Data Interpretation:
 - Expected Characteristic Absorption Bands (cm⁻¹):
 - ~3000-3100 cm⁻¹: C-H stretching of the aromatic ring.
 - ~2950-2990 cm⁻¹: C-H stretching of the methyl groups.
 - ~1760 cm⁻¹: C=O stretching of the acetyl ester.
 - ~1720 cm⁻¹: C=O stretching of the methyl ester. The conjugation with the aromatic ring lowers the frequency compared to a typical aliphatic ester.^[5]^[6]
 - ~1600, ~1480 cm⁻¹: C=C stretching of the aromatic ring.
 - ~1200-1300 cm⁻¹: C-O stretching of the ester groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, further confirming its identity.

Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **Methyl 3-(acetyloxy)benzoate** in a volatile organic solvent such as ethyl acetate or dichloromethane.
- Instrumentation: Utilize a GC-MS system with an electron ionization (EI) source.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., VF-5MS, 30 m x 0.25 mm x 0.25 μ m) is suitable.^[7]
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Start at 60 °C, hold for 1 minute, then ramp to 270 °C at 10 °C/min.^[7]
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
- Data Interpretation:
 - Expected Molecular Ion Peak (M^+): m/z 194.
 - Expected Key Fragment Ions:
 - m/z 152 ($[M - C_2H_2O]^+$) - loss of ketene.
 - m/z 121 ($[M - C_2H_2O - OCH_3]^+$) - subsequent loss of the methoxy radical.^[1]

Chromatographic Analysis for Purity Assessment

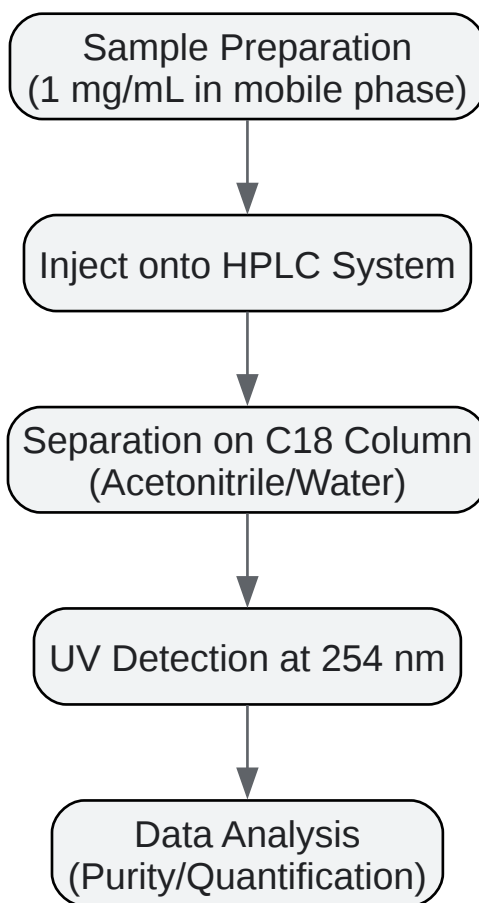
Chromatographic techniques are essential for separating **Methyl 3-(acetyloxy)benzoate** from any impurities and for its quantification.

High-Performance Liquid Chromatography (HPLC)

HPLC is the preferred method for the quantitative analysis of non-volatile and thermally labile compounds.

Protocol for Reversed-Phase HPLC

- **Sample Preparation:** Accurately weigh and dissolve the sample in the mobile phase or a suitable solvent to a known concentration (e.g., 1 mg/mL).
- **Instrumentation:** A standard HPLC system with a UV detector.
- **HPLC Conditions:**
 - **Column:** A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
 - **Mobile Phase:** An isocratic or gradient mixture of acetonitrile and water with 0.1% phosphoric acid. A common starting point is a 60:40 (v/v) mixture of acetonitrile and water. [8] The acidic modifier helps to ensure sharp peak shapes.
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30 °C.
 - **Detection:** UV at 254 nm.
- **Data Analysis:** The purity of the sample can be determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram. For quantitative analysis, a calibration curve should be prepared using standards of known concentration.



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Caption: Step-by-step HPLC analysis protocol.

Gas Chromatography (GC)

GC is suitable for the analysis of volatile impurities.

Protocol for Gas Chromatography with Flame Ionization Detection (GC-FID)

- Sample Preparation: Prepare a solution of **Methyl 3-(acetyloxy)benzoate** in a volatile solvent (e.g., acetone) at a concentration of approximately 10 mg/mL.
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID).
- GC Conditions:
 - Column: A non-polar capillary column (e.g., VF-5MS, 30 m x 0.25 mm x 0.25 μ m).^[7]

- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 60 °C, hold for 1 minute, then ramp to 270 °C at 10 °C/min.[7]
- Carrier Gas: Helium or Nitrogen.
- Detector Temperature: 280 °C.
- Data Analysis: Assess the purity by calculating the area percentage of the main peak.

Conclusion

The analytical methods detailed in this guide provide a comprehensive framework for the characterization of **Methyl 3-(acetyloxy)benzoate**. The synergistic use of spectroscopic and chromatographic techniques ensures the unambiguous identification of the compound and a reliable assessment of its purity. Adherence to these protocols will facilitate the generation of high-quality, reproducible data essential for research, development, and quality assurance in the chemical and pharmaceutical industries.

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